

Proper Disposal of 2-Bromopropene: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	2-Bromopropene	
Cat. No.:	B1265445	Get Quote

The safe and compliant disposal of **2-bromopropene** is critical for ensuring the safety of laboratory personnel and protecting the environment. As a highly flammable, toxic, and environmentally harmful halogenated organic compound, **2-bromopropene** requires a stringent disposal protocol.[1][2][3] This guide provides detailed, step-by-step procedures for its proper management and disposal.

Immediate Safety and Handling Precautions

Before handling **2-bromopropene**, it is imperative to consult the Safety Data Sheet (SDS) and be familiar with its hazards. Always work within a certified chemical fume hood and wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[4][5] Ensure that an emergency eyewash station and safety shower are readily accessible.

Step-by-Step Disposal Protocol

- 1. Waste Segregation: Proper segregation is the cornerstone of safe and cost-effective hazardous waste management.[6]
- Do: Collect 2-bromopropene waste in a dedicated container specifically for halogenated organic solvents.[3]
- Do Not: Mix **2-bromopropene** with non-halogenated solvents, as this complicates the disposal process and increases costs.[6][7]

Safety Operating Guide





- Do Not: Mix with other waste categories such as acids, bases, or oxidizers to prevent dangerous chemical reactions.[8]
- 2. Waste Container Selection and Labeling:
- Select a container made of a material compatible with 2-bromopropene, such as a
 polyethylene carboy.[8] The container must be in good condition, free of leaks, and have a
 secure, tight-fitting lid.[6]
- As soon as the first drop of waste is added, affix a "Hazardous Waste" tag to the container.[6]
 [7]
- The label must clearly identify the contents as "Hazardous Waste **2-Bromopropene**" and list all chemical constituents with their approximate percentages.[6] Include relevant hazard pictograms (e.g., flammable, toxic).
- 3. Waste Accumulation:
- All transfers of 2-bromopropene waste into the designated container must be performed inside a chemical fume hood to minimize inhalation exposure.
- Keep the waste container securely closed at all times, except when adding waste.
- Do not overfill the container; leave at least 5-10% of headspace to allow for vapor expansion.
 [6]
- Store the waste container in a designated Satellite Accumulation Area (SAA).[6][10] The SAA should be at or near the point of generation and under the control of laboratory personnel.
 [11]
- Ensure the container is stored in secondary containment, such as a chemically resistant tub, to contain any potential leaks.[6][12]
- The storage area must be cool, well-ventilated, and away from sources of heat, sparks, or open flames.[1][8]
- 4. Request for Waste Pickup:



- Federal and state regulations limit the amount of hazardous waste that can be stored in an SAA and for how long.[9][11] Typically, a maximum of 55 gallons of hazardous waste can be accumulated.[10]
- Once the container is nearly full (e.g., 75% capacity) or the accumulation time limit is approaching, request a waste pickup from your institution's Environmental Health and Safety (EHS) department.[7]
- 5. Spill and Emergency Procedures: In the event of a **2-bromopropene** spill:
- Evacuate non-essential personnel from the area.[13]
- Eliminate all ignition sources.[13]
- If safe to do so, contain the spill using an inert absorbent material like vermiculite, sand, or commercial sorbent pads.[1][13] Do not use combustible materials.
- Carefully collect the absorbed material and contaminated debris into a sealed, leak-proof container.
- Label the container as "Hazardous Waste Spill Debris containing **2-Bromopropene**" and dispose of it through the EHS department.[6]
- Do not allow the spill to enter drains or sewers.[1][13]
- 6. Disposal of Empty Containers: Empty containers that held **2-bromopropene** must be handled with care as they may contain flammable and toxic residue.[2][14] These containers should be treated as hazardous waste and disposed of according to institutional protocols, which may involve triple rinsing (with the rinsate collected as hazardous waste) or direct pickup by EHS.[12][14]

Quantitative Data Summary

The following table summarizes key quantitative data for **2-bromopropene**, which is essential for its safe handling and disposal.

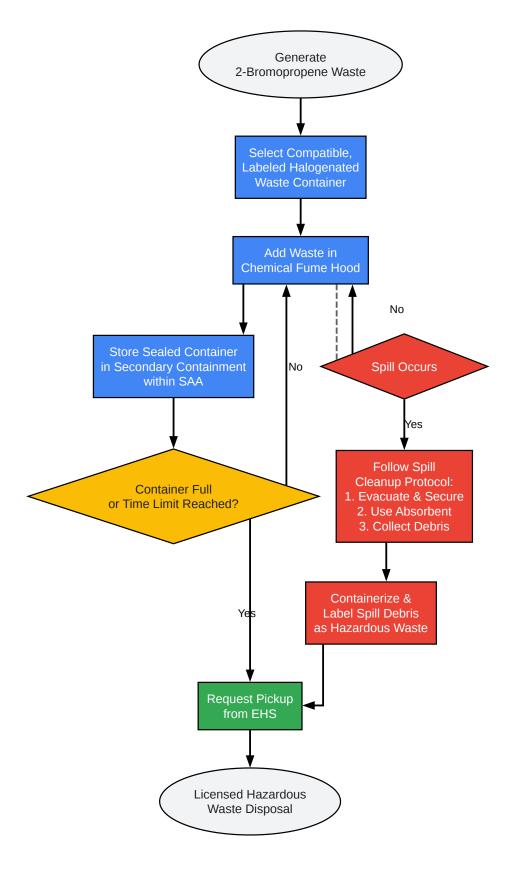


Property	Value	Citation(s)
Chemical Formula	C₃H₅Br	[2]
Molecular Weight	120.98 g/mol	[2]
Flash Point	-15 °C (5 °F)	[4]
Boiling Point	59-60 °C (138-140 °F)	[4]
UN Number	UN2344	[4]
EPA Hazardous Waste Code	D001 (Ignitability)	[14]
Storage Regulations	Maximum 55 gallons in a Satellite Accumulation Area	[9][10]
Health Hazards	Highly flammable; Suspected of causing genetic defects; May damage fertility or the unborn child; Harmful to aquatic life.	[1][2]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-bromopropene** waste in a laboratory setting.





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Caption: Workflow for the safe disposal of **2-bromopropene** waste.



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